

# Woodtide Peptide Phosphorylation: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Woodtide  
Cat. No.: B12396486

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Woodtide** is a synthetic peptide widely utilized in kinase activity assays, particularly for the Dual-specificity Tyrosine-regulated Kinase (DYRK) family. Its sequence is derived from the transcription factor Forkhead in Rhabdomyosarcoma (FKHR), also known as FOXO1, encompassing a key phosphorylation site. This guide provides a comprehensive overview of **Woodtide**'s phosphorylation, including its primary kinase, phosphorylation sites, relevant signaling pathways, and detailed experimental protocols.

## Woodtide Peptide: Sequence and Phosphorylation Site

The amino acid sequence of **Woodtide** is designed to mimic the phosphorylation site of FKHR targeted by DYRK1A. The primary sequence is:

Lys-Lys-Ile-Ser-Gly-Arg-Leu-Ser-Pro-Ile-Met-Thr-Glu-Gln-NH<sub>2</sub>

The two N-terminal lysine residues are often added to facilitate the binding of the peptide to phosphocellulose paper, a common method for separating phosphorylated from unphosphorylated peptides in radioactive kinase assays.

The key phosphorylation site within the **Woodtide** peptide is the Serine (Ser) residue in the sequence Arg-Leu-Ser-Pro. This serine corresponds to Ser329 in the full-length human FKHR protein.

## Primary Kinase: DYRK1A

The primary kinase responsible for phosphorylating **Woodtide** is Dual-specificity Tyrosine-regulated Kinase 1A (DYRK1A). DYRK1A is a serine/threonine kinase that plays a crucial role in a variety of cellular processes, including neuronal development, cell proliferation, and apoptosis. It recognizes substrates containing a consensus sequence of R-P-X-S/T-P, where X is any amino acid. The sequence surrounding the target serine in **Woodtide** (Arg-Leu-Ser-Pro) fits this consensus motif, with an essential arginine at the P-3 position and a proline at the P+1 position relative to the serine.

While **Woodtide** is a well-established substrate for DYRK kinases, its phosphorylation by Protein Kinase C (PKC) is not well-documented in scientific literature. PKC isoforms typically recognize substrate motifs with basic residues surrounding the serine or threonine target, but there is no direct evidence to suggest that **Woodtide** is an efficient or specific substrate for PKC.

## Quantitative Data on Woodtide Phosphorylation

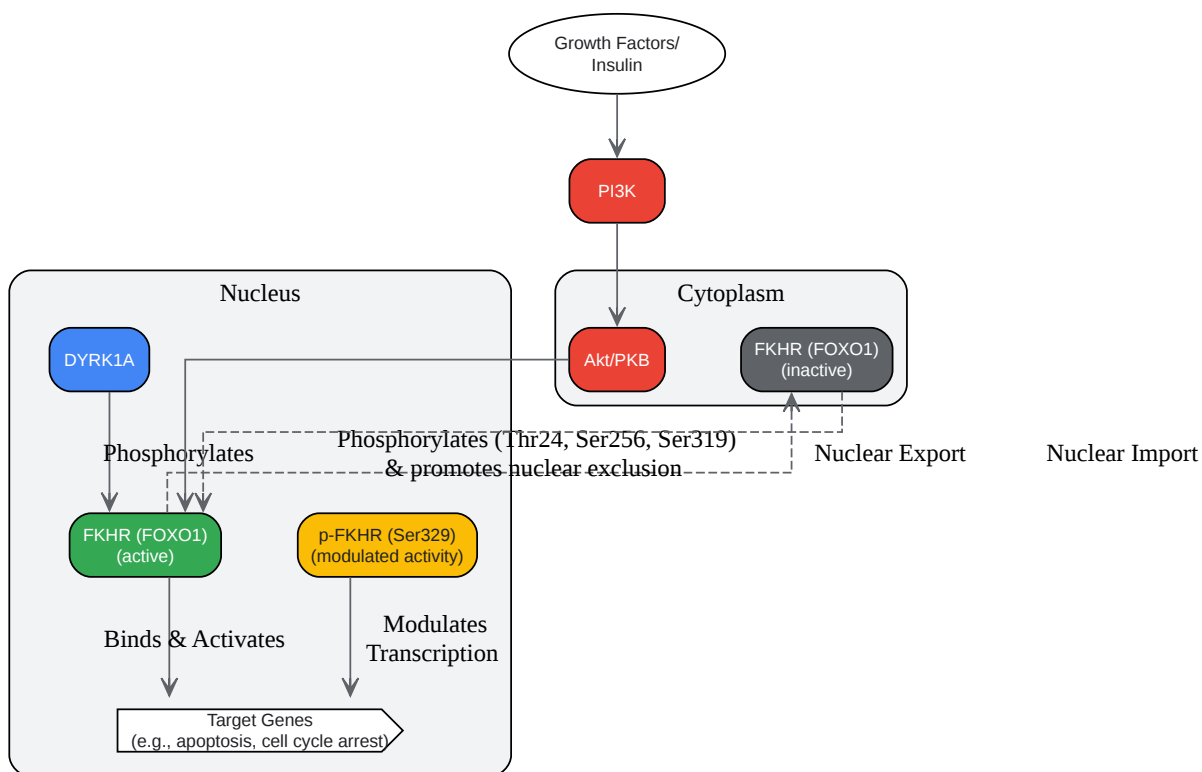
Obtaining precise kinetic constants ( $K_m$  and  $V_{max}$ ) for the phosphorylation of **Woodtide** by DYRK1A can be challenging as these values are often experiment-specific. However, data for a closely related synthetic peptide, DYRKtide, which is also designed as an optimal substrate for DYRK1A, provides a valuable reference.

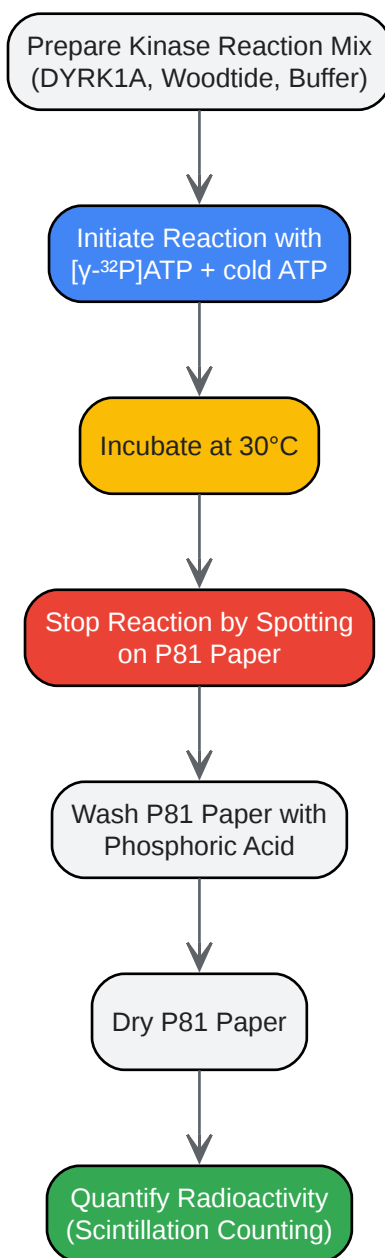
| Substrate         | Kinase | Km ( $\mu$ M) | Vmax (nmol/min/mg)   |
|-------------------|--------|---------------|----------------------|
| DYRKtide          | DYRK1A | 35            | Not Reported         |
| Tau (full-length) | DYRK1A | 21.4          | 0.4 $\mu$ mol/min/mg |
| Tau (at Thr212)   | DYRK1A | 5.0           | Not Reported         |

Note: The Vmax is highly dependent on the specific activity of the kinase preparation and assay conditions.

## Signaling Pathway of FKHR Phosphorylation by DYRK1A

**Woodtide**, as a synthetic substrate, is not part of a natural signaling pathway. However, its parent protein, FKHR (FOXO1), is a critical node in several signaling cascades. The phosphorylation of FKHR at Ser329 by DYRK1A is a regulatory event that can influence its function. This is distinct from the well-characterized phosphorylation of FKHR by Akt/PKB at other sites (Thr24, Ser256, and Ser319), which leads to its nuclear exclusion and inhibition of its transcriptional activity. The DYRK1A-mediated phosphorylation at Ser329 is thought to contribute to the fine-tuning of FKHR's function.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Woodtide Peptide Phosphorylation: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12396486/docs#woodtide-peptide-phosphorylation-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b12396486/docs#woodtide-peptide-phosphorylation-a-technical-guide-for-researchers)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)